

Proper laboratory handling and storage of 2-Ethylhexylamine hydrochloride

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Compound of Interest

Compound Name: **2-Ethylhexylamine hydrochloride**

Cat. No.: **B1360199**

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Technical Support Center: 2-Ethylhexylamine Hydrochloride

This guide provides essential information for the safe handling, storage, and troubleshooting of **2-Ethylhexylamine hydrochloride** in a laboratory setting. The following questions and answers address common issues and concerns for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs) General Information and Hazards

Q: What is **2-Ethylhexylamine hydrochloride** and what are its primary hazards?

A: **2-Ethylhexylamine hydrochloride** is the salt form of 2-Ethylhexylamine, a flammable and corrosive liquid. While specific data for the hydrochloride salt is limited, the safety protocols should be based on the hazards of the parent amine, which is well-documented. The primary hazards include flammability, acute toxicity if swallowed or in contact with skin, and the potential to cause severe skin burns and serious eye damage.^{[1][2]} Inhalation may cause severe irritation of the respiratory tract.^[3]

[Hazard Summary Table](#)

Hazard Classification	GHS Code	Description
Flammable liquids	H226	Flammable liquid and vapor. [1]
Acute toxicity, Oral	H302	Harmful if swallowed. [1]
Acute toxicity, Dermal	H311	Toxic in contact with skin. [1]
Skin corrosion/irritation	H314	Causes severe skin burns and eye damage. [1] [2]

| Serious eye damage | H318 | Causes serious eye damage.[\[1\]](#) |

Handling and Personal Protective Equipment (PPE)

Q: What Personal Protective Equipment (PPE) is mandatory when working with **2-Ethylhexylamine hydrochloride**?

A: A comprehensive set of PPE is required to prevent exposure. Always handle this chemical in a well-ventilated area or a chemical fume hood.[\[3\]](#)[\[4\]](#)

PPE Checklist Table | Body Part | Required PPE | Standard/Specification | | :--- | :--- | :--- | | Eyes/Face | Chemical safety goggles or a face shield. | OSHA 29 CFR 1910.133 or EN166.[\[3\]](#) | | Skin/Hands | Appropriate chemical-resistant gloves (e.g., Nitrile). | Consult manufacturer for specific breakthrough times.[\[3\]](#) | | Body | A lab coat or other protective clothing to prevent skin exposure.[\[3\]](#)[\[4\]](#) | | Respiratory | Required if ventilation is inadequate or for spill cleanup. | Follow OSHA 29 CFR 1910.134 or EN 149.[\[3\]](#) |

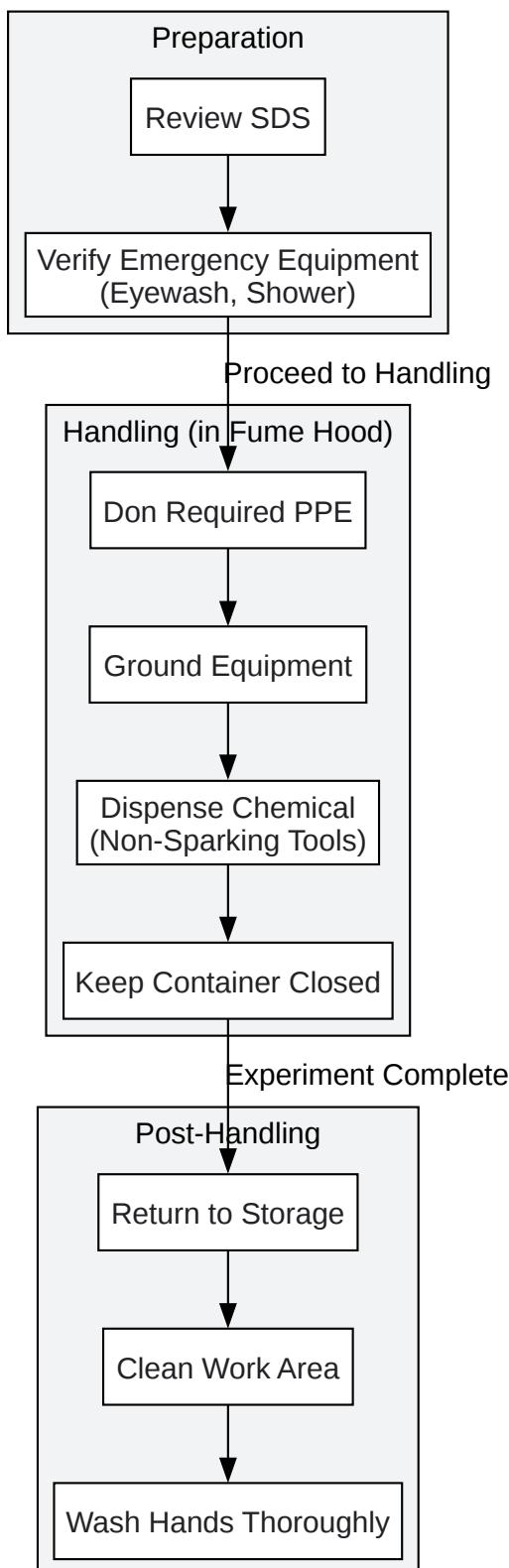
Q: What is the standard protocol for handling this chemical during an experiment?

A: Adherence to a strict handling protocol is crucial for safety.

Experimental Workflow: Safe Handling

- Preparation: Before handling, ensure you are familiar with the Safety Data Sheet (SDS).[\[3\]](#)[\[5\]](#)
Check that an emergency eyewash station and shower are accessible.[\[6\]](#)
- PPE: Don all required PPE as listed in the table above.

- Dispensing: Handle only within a certified chemical fume hood to avoid inhaling vapors. Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[2][4]
- During Experiment: Keep the container tightly closed when not in use.[3][4] Avoid contact with skin, eyes, and clothing.[5]
- Post-Experiment: Wash hands and face thoroughly after handling.[1] Decontaminate the work area.
- Storage: Return the chemical to its designated storage area immediately after use.



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Caption: Standard workflow for safely handling **2-Ethylhexylamine hydrochloride**.

Troubleshooting Guides

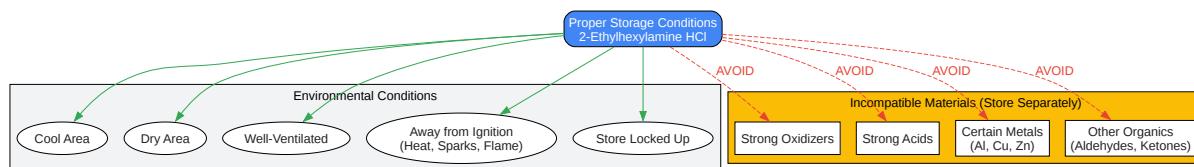
Storage Issues

Q: How should **2-Ethylhexylamine hydrochloride** be stored? What materials are incompatible?

A: Proper storage is critical to maintain chemical stability and prevent hazardous reactions. Store the container tightly closed in a cool, dry, and well-ventilated area designated for flammable liquids.^{[3][4]} The storage area should be locked or otherwise accessible only to authorized personnel. Keep away from all sources of ignition, including heat, sparks, and open flames.^{[3][6]}

Incompatible Materials:

- Strong oxidizing agents (e.g., perchlorates, nitrates).[6]
- Strong acids (e.g., hydrochloric, sulfuric, nitric acid).[3][6]
- Aldehydes, isocyanates, ketones, and organic anhydrides.[3]
- Metals such as aluminum, copper, zinc, and lead.[3]



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Caption: Key storage requirements and material incompatibilities.

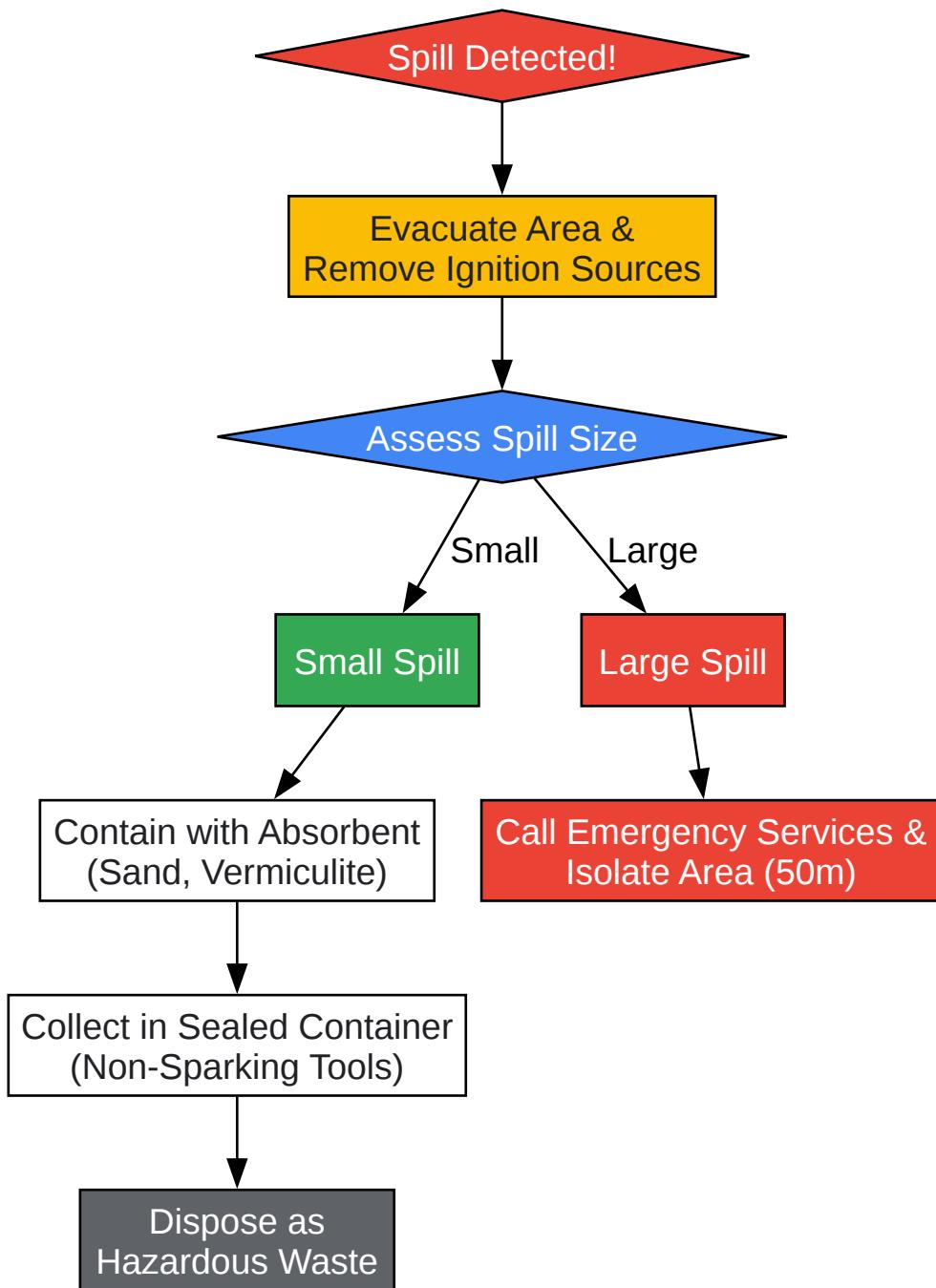
Emergency Procedures

Q: What is the correct response to a spill?

A: The response depends on the size of the spill. For any spill, immediately evacuate personnel from the area and remove all ignition sources.[\[6\]](#)[\[7\]](#)

Spill Response Protocol:

- Small Spill:
 - Ensure adequate ventilation.[\[4\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[5\]](#)
 - Contain the spill with a non-combustible absorbent material like sand, earth, or vermiculite.[\[5\]](#)[\[6\]](#)
 - Use non-sparking tools to collect the absorbed material into a suitable, closed container for disposal.[\[4\]](#)
- Large Spill:
 - Evacuate the area immediately and call for emergency response.[\[6\]](#)
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[\[7\]](#)
 - Prevent the spill from entering drains or waterways.[\[4\]](#)[\[5\]](#)



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Caption: Decision-making workflow for a chemical spill response.

Q: What are the first-aid measures in case of accidental exposure?

A: Immediate action is required. Call for medical aid for any type of exposure.[\[3\]](#)

First-Aid Measures Table

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][6]
Skin Contact	Take off immediately all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical aid.[3][4]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[3]

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[3][5] |

Disposal

Q: How should I dispose of **2-Ethylhexylamine hydrochloride** waste?

A: All waste material must be treated as hazardous. Disposal should be entrusted to a licensed and approved waste disposal company.[1] Do not mix with other waste.[5] Ensure that disposal is carried out in accordance with all applicable local, state, and federal regulations.[5]

Physicochemical Data

This data is for the parent compound, 2-Ethylhexylamine, and should be used as a reference.

Properties Table

Property	Value
Molecular Formula	C8H19N
Molecular Weight	129.24 g/mol [2]
Appearance	Water-white liquid with a fishlike odor. [2] [7]
Flash Point	140 °F / 60 °C [2] [6]
Boiling Point	336.6 °F / 169.2 °C [2]
Melting Point	< -94 °F / -70 °C [2]
Density	0.79 g/cm ³ at 68 °F / 20 °C [2]
Vapor Pressure	1.2 mmHg at 68 °F / 20 °C [2] [6]
Acute Toxicity (LD50 Oral, Rat)	450 mg/kg [1]

| Acute Toxicity (LD50 Dermal, Rabbit) | 474 mg/kg[\[1\]](#) |

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 2-Ethylhexylamine | C8H19N | CID 7719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. echemi.com [echemi.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. nj.gov [nj.gov]
- 7. 2-ETHYLHEXYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

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